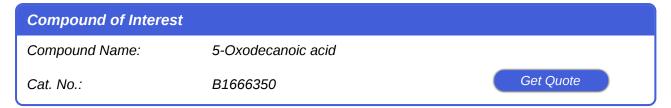


safe handling and storage procedures for 5-Oxodecanoic acid

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Application Notes and Protocols for 5- Oxodecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and experimental use of **5-Oxodecanoic acid**. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound for research and development purposes.

Section 1: Safety and Handling

5-Oxodecanoic acid should be handled with care, following standard laboratory safety procedures. While a comprehensive toxicological profile has not been fully established, data from its Safety Data Sheet (SDS) and structurally similar compounds indicate that it may cause irritation to the skin, eyes, and respiratory tract.[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **5-Oxodecanoic acid**. The following personal protective equipment is recommended:



Body Part	Required PPE	Material/Standard
Eyes/Face	Safety Goggles or Face Shield	ANSI Z87.1 / EN 166
Hands	Chemical-resistant gloves	Nitrile, Neoprene, or Butyl Rubber
Body	Laboratory Coat or Chemical- resistant Apron	Standard laboratory attire
Respiratory	NIOSH/MSHA approved respirator	Required if generating dust or aerosols, or if working outside of a fume hood.

Always inspect PPE for integrity before use and ensure a proper fit. Consult the glove manufacturer's compatibility data for specific breakthrough times.

Handling Procedures

- All handling of 5-Oxodecanoic acid should be conducted in a well-ventilated laboratory,
 preferably within a certified chemical fume hood to minimize inhalation exposure.[1]
- When weighing or transferring the solid material, avoid the generation of dust.
- When preparing solutions, slowly add the acid to the solvent. If diluting a concentrated acid solution, always add the acid to water, never the other way around, to prevent a potentially violent exothermic reaction.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

First Aid Measures



Exposure Route	First Aid Procedure	
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Seek medical attention as soon as possible.[1]	
Skin Contact	Promptly wash the contaminated skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If irritation persists after washing, seek medical attention. [1]	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	

Section 2: Storage and Stability

Proper storage of **5-Oxodecanoic acid** is essential to maintain its quality and prevent degradation.

Storage Conditions

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Protect from light and moisture.



 For long-term storage, maintaining the compound at -20°C is advisable. An inert atmosphere (e.g., argon or nitrogen) can also be considered to minimize oxidative degradation.

Chemical Stability and Incompatibilities

5-Oxodecanoic acid is a carboxylic acid and a ketone, and its reactivity reflects these functional groups. The stability of the compound can be influenced by pH, temperature, and light.

Incompatible Materials to Avoid:

- Strong Oxidizing Agents: May react violently.
- Strong Bases: Can cause deprotonation and potential side reactions.
- Reducing Agents: Can reduce the ketone group.
- Metals: The acidic nature can lead to corrosion and the generation of flammable hydrogen gas.

Section 3: Experimental Protocols

The following is a detailed protocol for an experimental workflow involving **5-Oxodecanoic** acid.

Enzymatic Reduction of 5-Oxodecanoic Acid

This protocol describes the asymmetric bioreduction of **5-Oxodecanoic acid** to produce (R)-δ-decalactone, a valuable chiral lactone used in the food and cosmetic industries. This process utilizes a carbonyl reductase enzyme.[1]

Materials:

- 5-Oxodecanoic acid
- Carbonyl reductase (e.g., SmCR or a variant)
- Escherichia coli for enzyme expression (if applicable)



- Buffer solution (e.g., phosphate buffer, pH 7.0)
- Cofactor (e.g., NADPH or a glucose-based regeneration system)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware and equipment (bioreactor, centrifuge, rotary evaporator)
- Analytical instrumentation (e.g., GC-MS or HPLC) for monitoring the reaction and determining product purity and enantiomeric excess.

Protocol:

- Enzyme Preparation: If not commercially available, express the carbonyl reductase in a suitable host like E. coli. Harvest the cells and prepare a cell-free extract or use whole cells as the biocatalyst.
- Reaction Setup: In a temperature-controlled bioreactor, prepare a reaction mixture containing the buffer solution, the cofactor regeneration system, and the prepared enzyme.
- Substrate Addition: Dissolve 5-Oxodecanoic acid in a minimal amount of a compatible solvent or add it directly to the reaction mixture to the desired final concentration.
- Reaction Conditions: Maintain the reaction at a constant temperature (e.g., 30°C) and pH with gentle agitation.
- Monitoring the Reaction: Periodically take aliquots from the reaction mixture and analyze them by TLC, GC-MS, or HPLC to monitor the consumption of the starting material and the formation of the product.
- Work-up and Purification:
 - Once the reaction is complete, terminate it by centrifuging to remove the biocatalyst.
 - Acidify the supernatant to a pH of approximately 3 using a suitable acid (e.g., 1 M HCl).



- Extract the product from the aqueous phase with an organic solvent such as ethyl acetate.
- Combine the organic layers and dry them over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- Analysis: Analyze the purified product to determine the yield, purity, and enantiomeric excess.

Quantitative Data from a Representative Enzymatic Reduction:

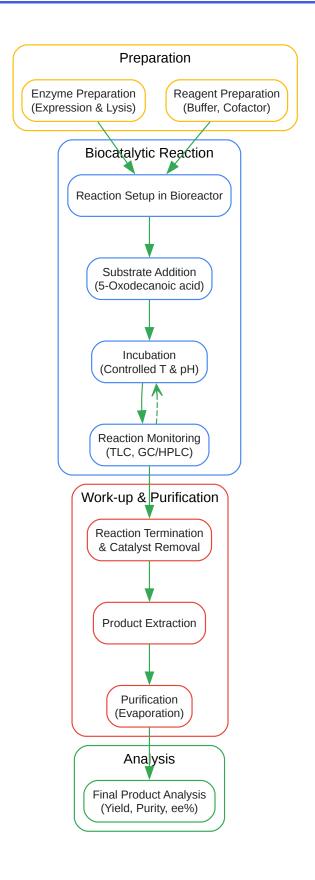
The following table summarizes representative data from the enzymatic reduction of **5- Oxodecanoic acid** using a carbonyl reductase variant.

Substrate	Biocatalyst	Yield (%)	Enantiomeric Excess (ee %) of (R)-δ-decalactone
5-Oxodecanoic acid	Carbonyl Reductase (SmCRM5)	92	98

Section 4: Visualizations Experimental Workflow for Enzymatic Reduction

The following diagram illustrates the workflow for the enzymatic reduction of **5-Oxodecanoic** acid.





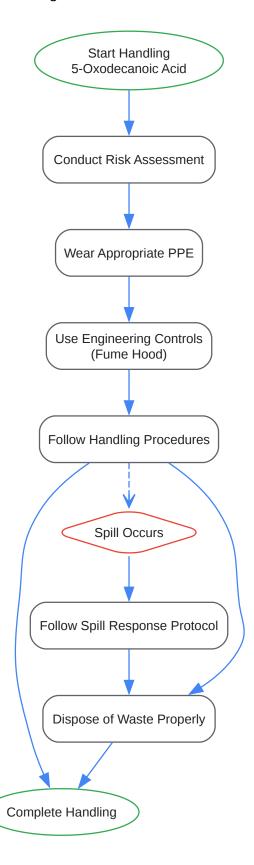
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Caption: Workflow for the enzymatic reduction of **5-Oxodecanoic acid**.



Logical Relationship in Safe Handling

The following diagram illustrates the logical flow for the safe handling of **5-Oxodecanoic acid**.





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Caption: Logical flow for the safe handling of **5-Oxodecanoic acid**.

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References

- 1. researchgate.net [researchgate.net]
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